

2,5-Dimethylphenylboronic Acid: A Technical Guide to Safety and Hazards (GHS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dimethylphenylboronic acid

Cat. No.: B123717

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Introduction

2,5-Dimethylphenylboronic acid (CAS No. 85199-06-0) is a versatile organoboron compound frequently utilized in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds. Its application in the synthesis of complex molecules makes it a valuable reagent in pharmaceutical and agrochemical research and development.^[1] Given its prevalence in the laboratory setting, a thorough understanding of its safety profile and associated hazards is paramount for ensuring safe handling and minimizing risk to personnel. This technical guide provides an in-depth overview of the safety and hazards of **2,5-Dimethylphenylboronic acid**, in accordance with the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Physicochemical Properties

A summary of the key physicochemical properties of **2,5-Dimethylphenylboronic acid** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions.

Table 1: Physicochemical Properties of **2,5-Dimethylphenylboronic Acid**

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ BO ₂	[1][2]
Molecular Weight	149.98 g/mol	[1][2]
CAS Number	85199-06-0	[2]
Appearance	White to slightly yellow crystalline powder	[1]
Melting Point	186-192 °C	[1][3][4]
Boiling Point (Predicted)	305.1 ± 52.0 °C	[4]
Density (Predicted)	1.07 ± 0.1 g/cm ³	[4]
Solubility	Soluble in Methanol and DMSO (Slightly)	[4][5]

GHS Hazard Classification and Labeling

2,5-Dimethylphenylboronic acid is classified as a hazardous substance under the GHS. The primary hazards are related to its irritant properties. A detailed breakdown of its GHS classification is provided in Table 2.

Table 2: GHS Hazard Classification for **2,5-Dimethylphenylboronic Acid**

Hazard Class	Hazard Category	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 2	Exclamation Mark	Warning	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	Exclamation Mark	Warning	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)	Exclamation Mark	Warning	H335: May cause respiratory irritation
Acute Toxicity (Oral)	Category 4	Exclamation Mark	Warning	H302: Harmful if swallowed

Note: The classification for Acute Toxicity (Oral) (H302) is reported by a smaller percentage of notifiers compared to the irritation hazards.[\[2\]](#)

The GHS hazard communication elements for **2,5-Dimethylphenylboronic acid** are visually summarized in the following diagram:

2,5-Dimethylphenylboronic Acid

2,5-Dimethylphenylboronic Acid

CAS: 85199-06-0

GHS Label Elements

GHS07
Exclamation Mark

Signal Word: Warning

Hazard Statements

H315: Causes skin irritation

H319: Causes serious eye irritation

H335: May cause respiratory irritation

H302: Harmful if swallowed

[Click to download full resolution via product page](#)GHS Hazard Summary for **2,5-Dimethylphenylboronic Acid**

Precautionary Measures and Safe Handling

Adherence to the following precautionary statements is crucial for the safe handling of **2,5-Dimethylphenylboronic acid**.

Table 3: GHS Precautionary Statements for **2,5-Dimethylphenylboronic Acid**

Type	Code	Precautionary Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.	
P270	Do not eat, drink or smoke when using this product.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
Response	P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER/doctor if you feel unwell.	
P330	Rinse mouth.	

P332 + P313	If skin irritation occurs: Get medical advice/attention.	
P337 + P313	If eye irritation persists: Get medical advice/attention.	
P362 + P364	Take off contaminated clothing and wash it before reuse.	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols for Hazard Determination

The GHS classifications for **2,5-Dimethylphenylboronic acid** are determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). While specific test data for this compound is not publicly available, the methodologies for assessing its key hazards are outlined below.

Skin Irritation

The potential for skin irritation is typically assessed using the OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method).[6] This in vitro method has largely replaced the traditional in vivo rabbit skin test (OECD TG 404) for animal welfare reasons.

Methodology of OECD TG 439:

- Test System: A reconstructed human epidermis (RhE) model, which mimics the biochemical and physiological properties of the upper layers of human skin, is used.[7]

- Procedure: The test chemical is applied topically to the RhE tissue. Following a defined exposure period, the chemical is removed by washing.
- Viability Assessment: Cell viability is measured by the enzymatic conversion of a vital dye (e.g., MTT) into a colored formazan salt, which is then quantified spectrophotometrically.[7]
- Classification: A reduction in cell viability below a defined threshold ($\leq 50\%$) compared to a negative control indicates that the substance is an irritant (GHS Category 2).[8]

Eye Irritation

Serious eye irritation potential is evaluated based on OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).[9][10] A tiered testing strategy is employed to minimize animal testing.

Methodology of OECD TG 405:

- Initial Assessment: A weight-of-the-evidence analysis of existing data is performed first.[9][10] In vitro or ex vivo tests are considered to predict corrosive or severe irritant properties.
- In Vivo Test (if necessary): The test is typically conducted on a single albino rabbit initially.[11] A single dose of the substance is applied to the conjunctival sac of one eye.
- Observation: The eye is examined for effects on the cornea, iris, and conjunctiva at specific intervals (e.g., 1, 24, 48, and 72 hours) and scored.[11]
- Classification: A substance is classified as a serious eye irritant (GHS Category 2A) if it produces reversible eye irritation within a 21-day observation period.[12]

Acute Oral Toxicity

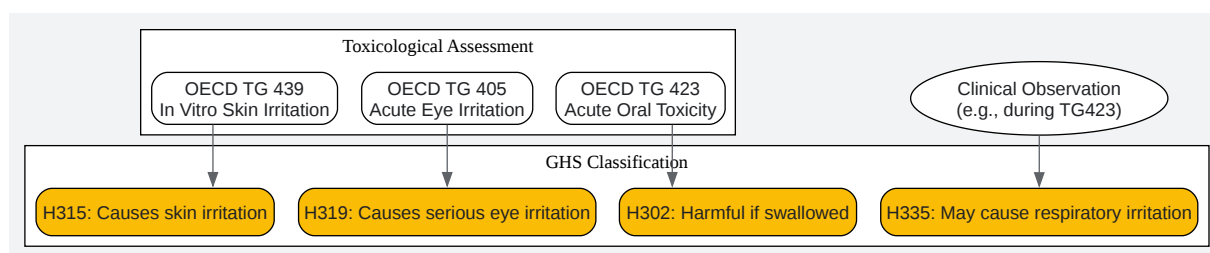
The classification "Harmful if swallowed" is determined through acute oral toxicity testing, following guidelines such as OECD Test Guideline 420 (Fixed Dose Procedure), 423 (Acute Toxic Class Method), or 425 (Up-and-Down Procedure).[13]

Methodology of OECD TG 423 (Acute Toxic Class Method):

- Principle: This is a stepwise procedure using a minimum number of animals.[14]

- Procedure: The substance is administered orally to a group of animals (typically three female rats) at one of several fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).[14]
- Observation: The animals are observed for mortality and clinical signs of toxicity. The outcome of the first step determines the next dose level.
- Classification: The substance is classified into a GHS category based on the dose at which mortality or evident toxicity is observed.

The relationship between these experimental assessments and the final GHS classification is illustrated in the workflow below.



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Workflow from Experimental Testing to GHS Classification

First Aid Measures

In case of exposure to **2,5-Dimethylphenylboronic acid**, the following first aid measures should be taken immediately:

- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs or persists, get medical advice/attention. Take off contaminated clothing

and wash it before reuse.

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- Ingestion: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.

Conclusion

2,5-Dimethylphenylboronic acid is a valuable chemical reagent with defined hazards. It is classified under GHS as a skin and serious eye irritant, may cause respiratory irritation, and may be harmful if swallowed. Researchers, scientists, and drug development professionals must handle this compound with appropriate engineering controls, personal protective equipment, and adherence to safe laboratory practices as outlined in this guide and the relevant Safety Data Sheets. A comprehensive understanding of its hazard profile, informed by standardized testing methodologies, is essential for mitigating risks and ensuring a safe research environment.

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